Comprehensive Safety and Disposal Guide: 2-Hydroxy-5-sulfamoylbenzoic Acid

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Compound of Interest

Compound Name:	*2-Hydroxy-5-sulfamoylbenzoic acid*
CAS No.:	*5378-41-6*
Cat. No.:	*B2820789*

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As a cornerstone intermediate in the synthesis of pharmaceuticals and fine chemicals, **2-Hydroxy-5-sulfamoylbenzoic acid** (commonly known as 5-Sulfamoylsalicylic acid) requires rigorous handling and disposal protocols. Because this compound contains both sulfonamide and phenolic functional groups, its end-of-life management must account for specific environmental and toxicological hazards.

This guide provides drug development professionals and laboratory scientists with field-proven, self-validating protocols for the safe operational handling, waste segregation, and final disposal of this chemical.

Chemical Identity & Quantitative Properties

Before implementing a disposal plan, it is critical to understand the physicochemical properties that dictate the compound's behavior in waste streams. The presence of heteroatoms (Nitrogen and Sulfur) directly impacts the choice of incineration facilities, as improper combustion can release toxic environmental pollutants.

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Table 1: Chemical Identity and Physical Properties

Property	Value	Operational Implication
Chemical Name	2-Hydroxy-5-sulfamoylbenzoic acid	Primary nomenclature for SDS tracking.
CAS Number	5378-41-6	Essential for EHS waste manifesting.
Molecular Formula	$C_7H_7NO_5S$	Contains N and S; requires specialized incineration.
Molecular Weight	217.20 g/mol	Used for calculating neutralization stoichiometry.
XLogP3	1.1	Moderately lipophilic; dictates solvent compatibility.
Topological Polar Surface Area	126 $Å^2$	High polarity; highly soluble in basic aqueous waste.

Data sourced from the .

Mechanistic Toxicology & Hazard Profile

Understanding the causality behind a chemical's hazard classification ensures that laboratory personnel respect the protocols rather than merely following them. **2-Hydroxy-5-sulfamoylbenzoic acid** is classified under several GHS hazard categories.

Table 2: GHS Hazard Classifications & Mechanistic Causality

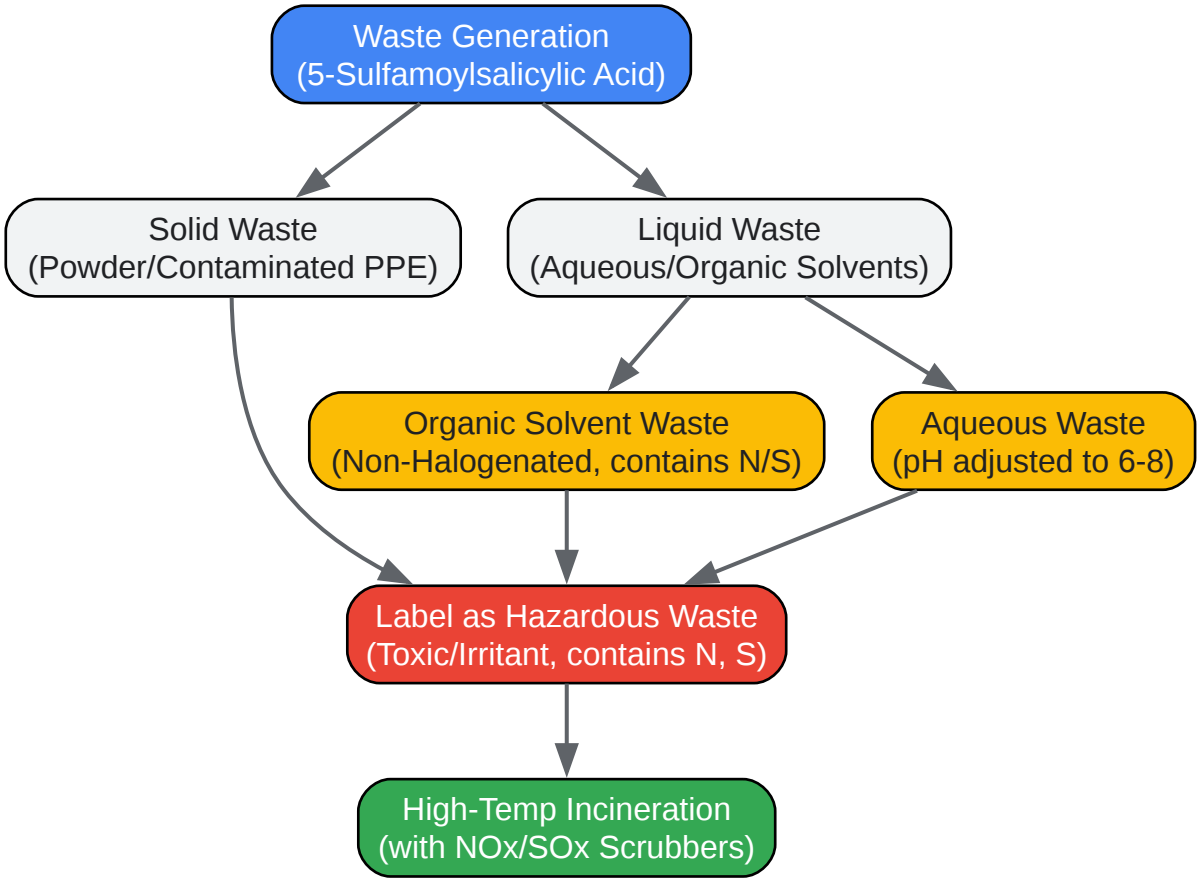
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Hazard Class	GHS Statement	Mechanistic Causality
Acute Toxicity, Oral (Cat. 4)	H302: Harmful if swallowed	Rapid absorption through the GI tract leads to systemic toxicity and potential renal strain due to sulfonamide clearance.
Skin Irritation (Cat. 2)	H315: Causes skin irritation	Acidic functional groups (carboxylic acid, phenol) disrupt epidermal lipid bilayers upon prolonged contact.
Eye Irritation (Cat. 2A)	H319: Causes serious eye irritation	Direct contact lowers local pH, causing rapid protein denaturation in the sensitive corneal epithelium.
STOT SE (Cat. 3)	H335: May cause respiratory irritation	Inhalation of fine crystalline particulates physically and chemically irritates the mucosal membranes of the respiratory tract.

Operational Waste Segregation Workflow

Proper disposal begins at the point of waste generation. Mixing **2-Hydroxy-5-sulfamoylbenzoic acid** with incompatible waste streams (such as strong oxidizers) can lead to exothermic degradation and the premature release of sulfur oxides (SOx) and nitrogen oxides (NOx).

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Workflow for the segregation and disposal of 5-sulfamoylsalicylic acid waste.

Methodology 1: Routine Waste Segregation and Preparation

This protocol ensures compliance with guidelines for hazardous waste accumulation.

- Source Segregation: Isolate 5-sulfamoylsalicylic acid waste from strong oxidizing agents and strong bases.
    - Causality: Prevents uncontrolled exothermic acid-base reactions and oxidative degradation.
- Solid Waste Containment: Collect all contaminated solids (weighing paper, spatulas, gloves, empty vials) in a chemically resistant, sealable High-Density Polyethylene (HDPE) container.

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- Liquid Waste Neutralization: If the compound is dissolved in an aqueous solution, test the pH. Adjust the pH to 6–8 using a mild base (e.g., 1M NaOH) before transferring to the central aqueous waste carboy.
    - Causality: The carboxylic and phenolic protons render aqueous solutions highly acidic. Neutralization prevents the degradation of shared storage containers and mitigates adverse reactions with other waste.
- Regulatory Labeling: Affix a hazardous waste label detailing the exact composition (e.g., "Hazardous Waste: **2-Hydroxy-5-sulfamoylbenzoic acid**, 100%"). Mark the primary hazards: Toxic and Irritant.
- Secondary Containment: Store the sealed containers in a designated secondary containment tray in a cool, dry, well-ventilated area until Environmental Health and Safety (EHS) pickup.

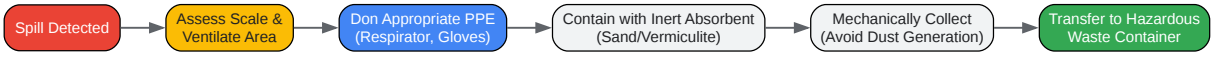
Final Disposal Procedures (End-of-Life)

Because **2-Hydroxy-5-sulfamoylbenzoic acid** contains nitrogen and sulfur, it cannot be disposed of in standard municipal waste or poured down the drain. According to the guidelines established in , the only acceptable method of final destruction is high-temperature incineration.

- Incinerator Specifications: The waste must be sent to an approved commercial hazardous waste incinerator equipped with an afterburner and alkaline scrubbers.
- Causality: Thermal destruction of this molecule yields carbon dioxide, water, nitrogen oxides (NOx), and sulfur oxides (SOx). The scrubbers are mandatory to neutralize the acidic NOx and SOx gases, preventing the release of acid rain precursors into the atmosphere.

Emergency Spill Response Plan

In the event of an accidental release, immediate containment is required to prevent inhalation exposure and environmental contamination. This workflow aligns with .



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Step-by-step emergency spill response protocol for hazardous powder containment.

Methodology 2: Emergency Spill Cleanup Protocol

- Assessment & Evacuation: Immediately notify laboratory personnel in the vicinity. For large spills (>50g), restrict access to the area and increase room ventilation.
- PPE Donning: Equip a NIOSH-approved N95 or P100 particulate respirator, double nitrile gloves, and chemical splash goggles.
  - Causality: The powder is a Category 3 respiratory irritant (H335). A respirator is critical to prevent the inhalation of aerosolized particulates during cleanup.
- Containment: Surround the spilled powder with an inert, non-combustible absorbent material (e.g., dry sand or vermiculite) to prevent it from spreading or becoming airborne.
- Mechanical Collection: Using a non-sparking plastic scoop, gently sweep the powder and absorbent mixture.
  - Validation Step: Ensure you do NOT dry-sweep with a standard broom. Sweeping bristles will aerosolize the fine powder, drastically increasing the inhalation hazard.
- Surface Decontamination: Wipe the affected surface with a damp paper towel (using water or a mild alkaline detergent solution) to remove residual microscopic traces.
- Disposal Transfer: Place all collected materials, absorbent, and contaminated PPE into a heavy-duty hazardous waste bag. Seal tightly, label as "Spill Cleanup: 5-Sulfamoylsalicylic Acid," and submit for EHS incineration.

References

- **2-Hydroxy-5-sulfamoylbenzoic acid** | C7H7NO5S | CID 7731270 Source: National Center for Biotechnology Information (PubChem) URL:[Link]
- Resource Conservation and Recovery Act (RCRA) Laws and Regulations Source: U.S. Environmental Protection Agency (EPA) URL:[Link]

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- Hazard Communication Standard: Safety Data Sheets Source: Occupational Safety and Health Administration (OSHA) URL:[Link]
- Prudent Practices in the Laboratory: Handling and Management of Chemical Hazards Source: National Research Council, The National Academies Press URL:[Link]
- To cite this document: BenchChem. [Comprehensive Safety and Disposal Guide: 2-Hydroxy-5-sulfamoylbenzoic Acid]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b2820789/docs#comprehensive-safety-and-disposal-guide-2-hydroxy-5-sulfamoylbenzoic-acid]

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